

Operational Guide: Proper Disposal of (R)-Aminoglutethimide

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Compound of Interest

Compound Name: (R)-Aminoglutethimide

CAS No.: 55511-44-9

Cat. No.: B1669787

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Executive Summary: The "Invisible" Hazard

While many researchers treat **(R)-Aminoglutethimide** similarly to general organic reagents, its biological activity as a potent aromatase inhibitor demands a higher tier of waste management. Unlike common solvents or buffers, this compound acts as an endocrine disruptor. Improper disposal (e.g., drain pouring or general trash) can lead to bioactive contamination in municipal water systems, which standard treatment plants are not designed to filter.

Critical Directive: All waste streams containing **(R)-Aminoglutethimide** must be classified as Non-RCRA Hazardous Pharmaceutical Waste (at minimum) and routed for high-temperature incineration.

Compound Identity & Hazard Profile

Effective disposal begins with accurate identification. The (R)-enantiomer is the pharmacologically active form responsible for aromatase inhibition, making it more biologically potent than the racemate.

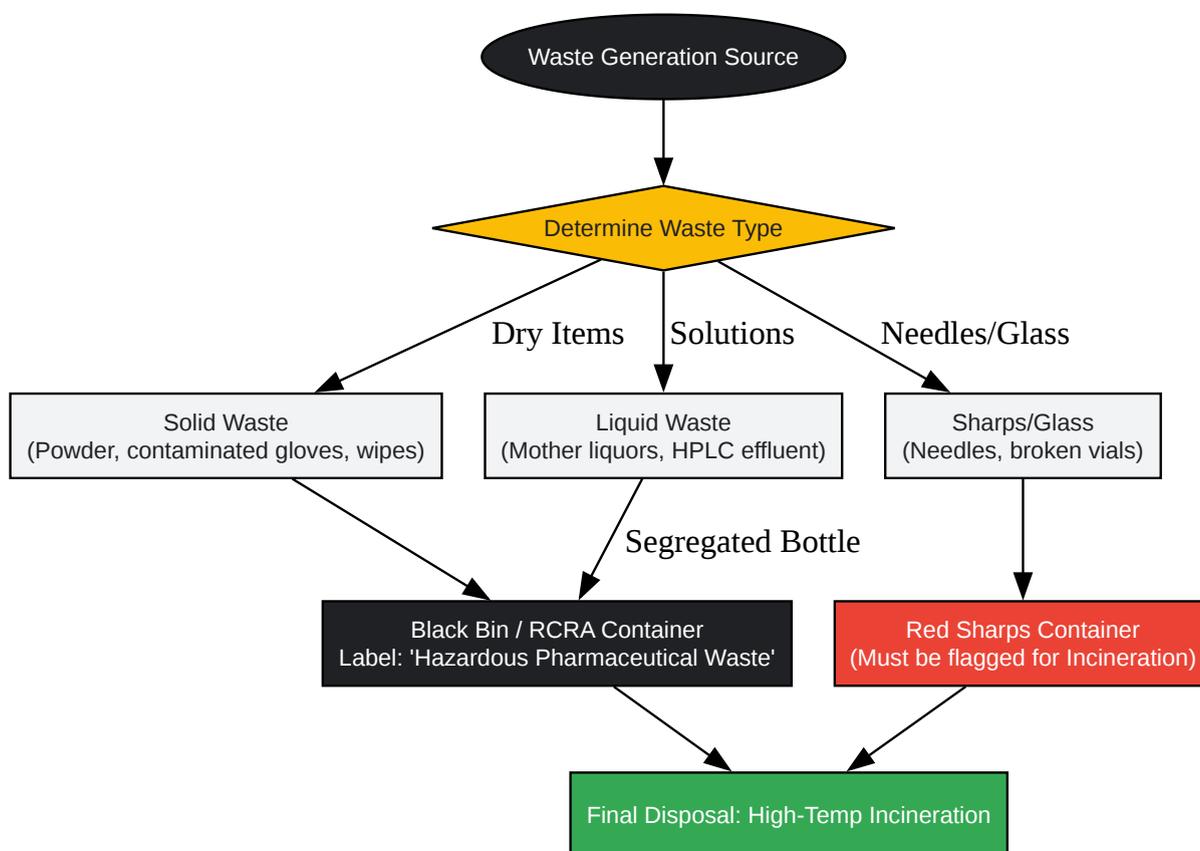
Parameter	Specification
Chemical Name	(R)-(+)-Aminoglutethimide
CAS Number (R-Isomer)	55511-44-9 (Note: Racemate is 125-84-8)
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₂
Physical State	White to creamy white crystalline powder
Solubility	Soluble in Methanol, DMSO; Slightly soluble in water
Key Hazards (GHS)	H360F (May damage fertility), H302 (Harmful if swallowed), H319 (Eye Irritation)
RCRA Status	Not P-listed or U-listed.[1][2][3] Classified as "Characteristic" or "State-Regulated" waste depending on jurisdiction.

Operational Disposal Protocol

This protocol ensures "Cradle-to-Grave" compliance. The objective is total destruction of the steroidogenesis-inhibiting pharmacophore via incineration.

Waste Segregation Logic

Do not mix this compound with oxidizers or strong acids in the waste stream, as this can generate hazardous byproducts before incineration.



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Figure 1: Decision logic for segregating **(R)-Aminoglutethimide** waste streams. Note that "Black Bin" is the industry standard for hazardous pharmaceutical waste.

Step-by-Step Disposal Procedures

A. Solid Waste (Powder & Contaminated Debris)

- Collection: Place all weigh boats, contaminated gloves, and paper towels into a sealable polyethylene bag (minimum 2 mil thickness).
- Labeling: Label the bag clearly: "Contains **(R)-Aminoglutethimide** – Reproductive Toxin."
- Disposal: Transfer the sealed bag into the laboratory's designated Hazardous Pharmaceutical Waste Container (often a black or blue drum, distinct from biohazard red bags).

B. Liquid Waste (Stock Solutions & HPLC Effluent)

- Container: Use a compatible HDPE or glass container.
- Compatibility: Ensure the liquid waste container does not contain strong oxidizers (e.g., Nitric Acid) to prevent exothermic reactions.
- Labeling: Attach a hazardous waste tag listing constituents and percentages (e.g., "Methanol 90%, **(R)-Aminoglutethimide** <1%").
- Prohibition: NEVER pour down the sink. The compound is stable in water and will pass through municipal filtration.

C. Empty Containers (Vials)

- P-List Exemption? Since **(R)-Aminoglutethimide** is not P-listed (acutely hazardous), triple-rinsing is technically sufficient to render the vial "RCRA empty."
- Best Practice: However, due to the reproductive toxicity, treat empty vials as hazardous waste. Do not attempt to wash and reuse. Discard the entire vial into the hazardous waste or sharps container.

Spill Management & Decontamination

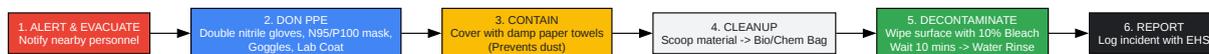
Accidental release of the powder poses an inhalation risk. The (R)-isomer's potency means even small dust amounts can be biologically significant.

Deactivation Chemistry

While incineration is for final disposal, surface decontamination requires chemical oxidation.

- Agent: 10% Sodium Hypochlorite (Fresh Bleach Solution).
- Mechanism: Oxidative cleavage of the aminophenyl group and the glutarimide ring, rendering the molecule pharmacologically inactive.

Spill Response Workflow



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Figure 2: Immediate response protocol for **(R)-Aminoglutethimide** spills.

Regulatory Compliance & Documentation

Why isn't it RCRA Listed?

The EPA's P and U lists (40 CFR 261.[4][5]33) were established decades ago and do not include many modern or specific enantiomeric drugs. However, under the General Duty Clause, laboratories are required to recognize known hazards.

- Waste Code Assignment: If your institution requires a code for the manifest, use "Non-RCRA Regulated Hazardous Waste" or the state-specific code for pharmaceutical waste (e.g., California's Code 352).
- Manifest Description: "Waste Toxic Solids, Organic, n.o.s. (Aminoglutethimide)."[2][3][4][6][7][8][9][10][11][12][13]

Verification Checklist

SDS Access: Is the Safety Data Sheet for CAS 55511-44-9 available to all staff?

Training: Have users been briefed on the reproductive hazards?

Contractor: Does your waste hauler confirm incineration (not landfill) for this stream?

References

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- PubChem.Compound Summary for CID 2145: Aminoglutethimide.[12][13] National Library of Medicine. [[Link](#)]

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